

physical and chemical properties of 2-Amino-5-bromophenol hydrochloride

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Compound of Interest

Compound Name: 2-Amino-5-bromophenol
hydrochloride

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An In-depth Technical Guide to 2-Amino-5-bromophenol Hydrochloride

This technical guide provides a comprehensive overview of the physical, chemical, and reactive properties of **2-Amino-5-bromophenol hydrochloride**. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document details the compound's characteristics, experimental protocols for its synthesis, and its applications, presenting quantitative data in structured tables and illustrating key processes with diagrams.

Core Properties and Identification

2-Amino-5-bromophenol hydrochloride (CAS No: 858014-02-5) is a halogenated aromatic compound that serves as a versatile intermediate in the synthesis of a wide range of organic molecules, including pharmaceuticals, agrochemicals, and dyes.^{[1][2]} The presence of an amino group, a hydroxyl group, and a bromine atom on the phenol ring makes it a valuable building block for creating complex molecular architectures.^[2] The hydrochloride salt form enhances the compound's stability and handling characteristics.^[1]

General and Physical Properties

The fundamental identifying and physical characteristics of **2-Amino-5-bromophenol hydrochloride** and its free base form, 2-Amino-5-bromophenol, are summarized below.

Property	Value	Source
CAS Number	858014-02-5	[1] [3] [4]
Molecular Formula	C6H7BrClNO	[1] [3] [4]
Molecular Weight	224.48 g/mol	[3] [4]
Appearance	White to light yellow solid	[5]

Table 1: General Properties of **2-Amino-5-bromophenol Hydrochloride**

Property	Value	Notes	Source
Melting Point	146-147 °C	For the free base form.	[5] [6] [7]
125-127 °C	For the recrystallized free base (with decomposition).	[8] [9]	
Boiling Point	265.0 ± 25.0 °C	Predicted for the free base form.	[6] [7]
Density	1.768 ± 0.06 g/cm ³	Predicted for the free base form.	[6] [7]
Flash Point	114.1 ± 23.2 °C	For the free base form.	[5]
Storage	Room temperature, under inert atmosphere (Nitrogen or Argon), keep in dark place.	[10] [11]	

Table 2: Physical Properties of 2-Amino-5-bromophenol (Free Base)

Spectroscopic Data

Structural confirmation of the free base, 2-Amino-5-bromophenol, has been reported using NMR and IR spectroscopy.

Spectroscopy	Data	Source
^1H NMR (500 MHz, CD_3CN)	δ 7.08 (bs, 1H), 6.82 (d, 1H, $J=2\text{Hz}$), 6.78 (dd, 1H, $J=8.2\text{Hz}$), 6.56 (d, 1H, $J=8\text{Hz}$), 4.03 (bs, 2H)	[8]
IR (KBr)	3496 (wide), 3377, 3298, 1598, 1502, 1431, 1269, 1210, 916, 877 cm^{-1}	[8]

Table 3: Spectroscopic Data for 2-Amino-5-bromophenol

Synthesis and Purification Protocols

The hydrochloride salt is typically prepared by treating the free base, 2-Amino-5-bromophenol, with hydrochloric acid. A common synthetic route to the free base starts from 5-bromo-2-nitrophenol.

Synthesis of 2-Amino-5-bromophenol from 5-bromo-2-nitrophenol

This protocol outlines the reduction of a nitrophenol to an aminophenol.

Materials:

- 5-bromo-2-nitrophenol
- 0.5% aqueous sodium hydroxide solution
- Sodium bisulfite (85% pure)
- Dilute hydrochloric acid

- Diethyl ether
- Anhydrous sodium sulfate

Procedure:

- Dissolve 5-bromo-2-nitrophenol (1.0 eq) in a 0.5% aqueous sodium hydroxide solution. Stir until complete dissolution.[\[8\]](#)[\[9\]](#)
- Add sodium bisulfite (approx. 7.3 eq) to the solution and stir the reaction mixture at room temperature for 15 minutes.[\[8\]](#)[\[9\]](#)
- Upon reaction completion, slowly acidify the mixture with dilute hydrochloric acid to a pH of 5.[\[8\]](#)[\[9\]](#)
- Extract the product with diethyl ether (3 portions).[\[8\]](#)[\[9\]](#)
- Combine the organic phases and dry over anhydrous sodium sulfate.[\[8\]](#)[\[9\]](#)
- Concentrate the organic phase under reduced pressure to yield the crude product.[\[8\]](#)[\[9\]](#)

Purification

The crude 2-Amino-5-bromophenol can be purified by recrystallization.

Procedure:

- Recrystallize the crude product from a mixed solvent system of ether/hexane to obtain the pure 2-Amino-5-bromophenol.[\[8\]](#)[\[9\]](#)

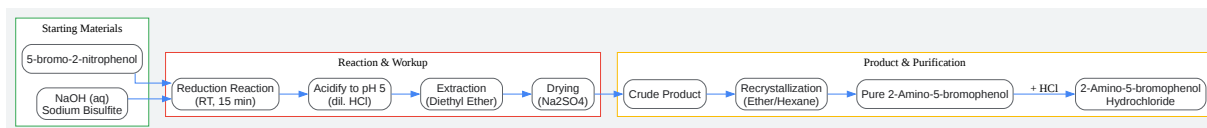
Preparation of the Hydrochloride Salt

The aminophenol is converted to its hydrochloride salt to improve stability.

Procedure:

- Dissolve the purified 2-Amino-5-bromophenol in a suitable solvent (e.g., ethanol).
- Add a stoichiometric amount of concentrated hydrochloric acid while stirring.

- The hydrochloride salt will precipitate out of the solution.
- Isolate the precipitate by filtration, wash with a cold solvent, and dry under vacuum.



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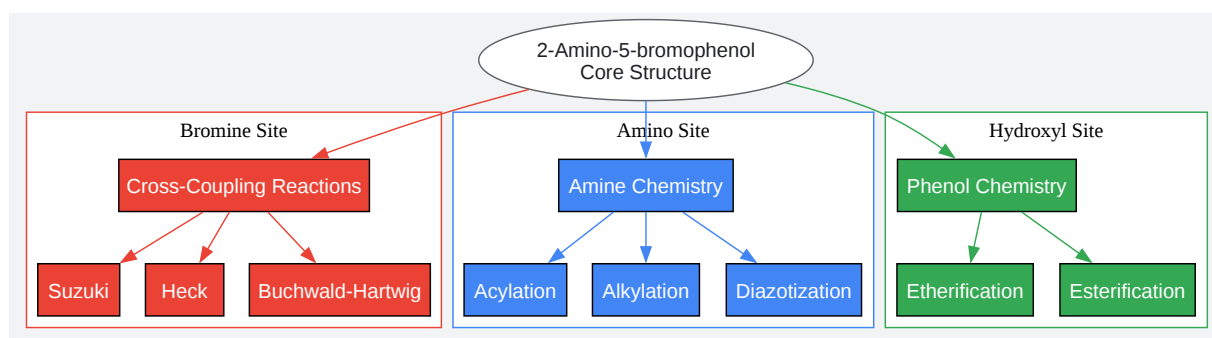
Synthesis workflow for **2-Amino-5-bromophenol hydrochloride**.

Chemical Reactivity and Applications

The utility of **2-Amino-5-bromophenol hydrochloride** in custom synthesis arises from the distinct reactivity of its functional groups.^[12]

- **Amino Group (-NH₂):** This primary amine can undergo a variety of transformations, including acylation, alkylation, and condensation reactions. It is a key functional group for the formation of heterocyclic systems, which are prevalent in biologically active molecules.^[12] Aromatic primary amines also undergo diazotization when treated with nitrous acid at low temperatures to form diazonium salts, which are versatile synthetic intermediates.^[13]
- **Bromine Atom (-Br):** As a halogen, bromine is an excellent leaving group and is well-suited for palladium-catalyzed cross-coupling reactions.^[12] Techniques such as Suzuki-Miyaura coupling, Heck reaction, and Buchwald-Hartwig amination enable the formation of new carbon-carbon or carbon-nitrogen bonds, allowing for the construction of larger, more complex molecular frameworks.^{[1][12]}
- **Hydroxyl Group (-OH):** The phenolic hydroxyl group can be alkylated or acylated to form ethers and esters, respectively. Its acidity and nucleophilicity are important considerations in synthetic design.

This trifunctional nature makes the compound a key intermediate in the development of pharmaceuticals, agrochemicals, and materials science.[12] It has also been used as a chemical substrate in biological research to study intracellular calcium levels and the activity of microperoxidases.[14]



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Key reactive sites and associated chemical transformations.

Safety and Handling

The free base, 2-Amino-5-bromophenol, is classified as harmful and an irritant. Users should consult the Safety Data Sheet (SDS) before handling.

- Signal Word: Warning[10][15]
- Hazard Statements:
 - H302: Harmful if swallowed.[10][15]
 - H315: Causes skin irritation.[10][15]
 - H319: Causes serious eye irritation.[10][15]
 - H332: Harmful if inhaled.[10]

- H335: May cause respiratory irritation.[10][15]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[10]
 - P280: Wear protective gloves/eye protection/face protection.[10]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[10]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Proper personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times when handling this chemical. Work should be conducted in a well-ventilated area or a chemical fume hood.

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